

# An In-depth Technical Guide to the Safe Handling of 3-Chlorothioanisole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chlorothioanisole

Cat. No.: B1216582

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Chlorothioanisole** (CAS RN: 4867-37-2), a chemical intermediate utilized in various research and development applications. Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the protection of the environment.

## Chemical and Physical Properties


Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. The following table summarizes the key quantitative data for **3-Chlorothioanisole**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClS	TCI AMERICA
Molecular Weight	158.64 g/mol	TCI AMERICA
Appearance	Colorless to light yellow to light orange clear liquid	TCI AMERICA
Boiling Point	244 °C	TCI AMERICA
Flash Point	106 °C	TCI AMERICA
Specific Gravity (20/20)	1.22	TCI AMERICA
Density	1.206 g/mL at 25 °C	ChemicalBook[1]
Refractive Index	1.60	TCI AMERICA
Purity	>96.0% (GC)	TCI AMERICA

## Hazard Identification and GHS Classification

**3-Chlorothioanisole** is classified as a hazardous substance. Understanding its specific hazards is the first step in safe handling.

GHS Pictogram:

 alt text

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[2]

## Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure risks.

#### Handling:

- Wash skin thoroughly after handling.
- Wear protective gloves, eye protection, and face protection.
- Avoid breathing mist or vapors.[3]
- Do not eat, drink, or smoke when using this product.[3]
- Use only in a well-ventilated area or under a chemical fume hood.[4][5]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[3]
- Contaminated work clothing should not be allowed out of the workplace.[3]

#### Storage:

- Store at room temperature in a cool, dark place is recommended (<15°C).
- Keep container tightly closed.[4][5]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **3-Chlorothioanisole**.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield may be necessary for splash hazards.	Protects against serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Lab coat or chemical-resistant apron.	Prevents skin irritation.
Respiratory Protection	Use a NIOSH-approved respirator with an organic vapor cartridge if ventilation is inadequate or for spill cleanup.	Mitigates the risk of respiratory tract irritation. <sup>[2]</sup>

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Inhalation	Move the person to fresh air. If breathing has stopped, perform artificial respiration.[6] Keep the affected person warm and at rest. Get medical attention as soon as possible.[6]
Ingestion	Do NOT induce vomiting.[4][5] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[4][5] Seek immediate medical attention.

## Spill and Leak Procedures

Prompt and safe cleanup of spills is essential to prevent wider contamination and exposure.

Emergency Procedures:

- Evacuate: Evacuate the immediate danger area.[3]
- Ventilate: Ensure adequate ventilation.[3]
- Contain: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).[4]
- Collect: Place the absorbed material into a suitable, labeled container for disposal.[4]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the appropriate safety personnel.

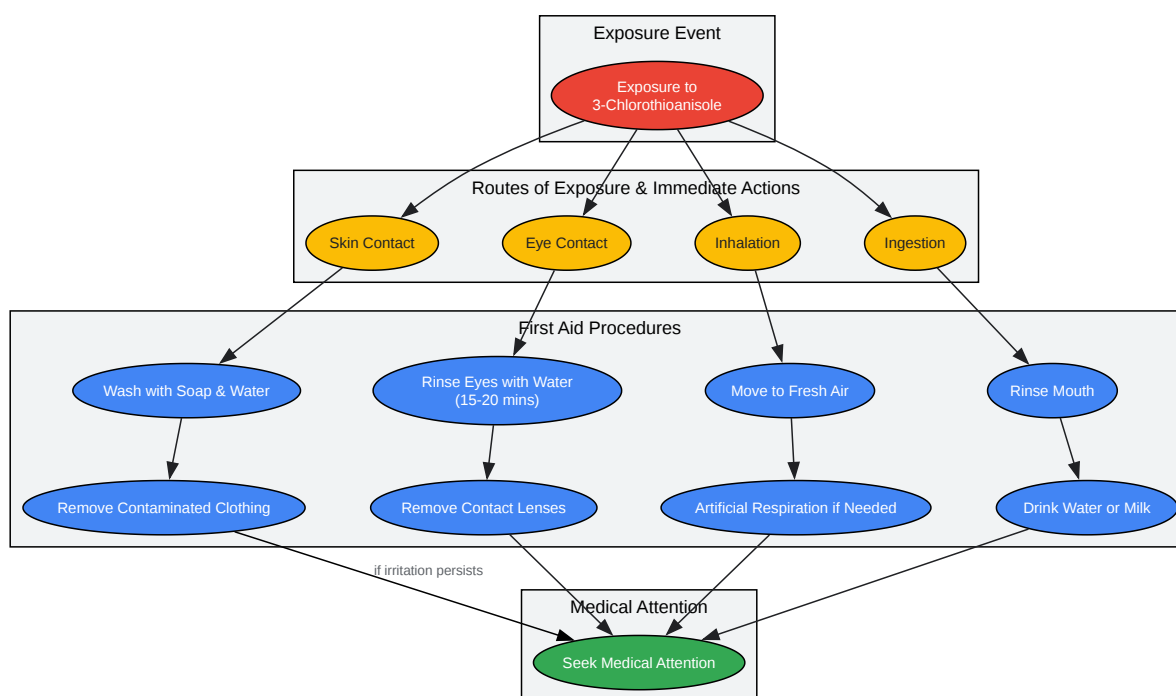
## Experimental Workflow and Safety Visualizations

Visual aids can significantly enhance the understanding and retention of safety protocols. The following diagrams, created using the DOT language, illustrate key safety workflows.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a **3-Chlorothioanisole** spill.



[Click to download full resolution via product page](#)

Caption: First aid measures for **3-Chlorothioanisole** exposure.

## Disposal Considerations

Dispose of **3-Chlorothioanisole** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains.[3]

This technical guide is intended to provide essential safety and handling information. It is not a substitute for a comprehensive risk assessment and the user's own judgment. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before use.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-CHLOROTHIOANISOLE | 4867-37-2 [chemicalbook.com]
- 2. 1-Chloro-3-(methylthio)benzene | C7H7ClS | CID 97585 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 3-Chlorothioanisole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216582#safety-and-handling-precautions-for-3-chlorothioanisole]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)